Application Note: Scale-Up Synthesis of 2-(4-Methylphenoxy)nicotinaldehyde

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Compound of Interest

Compound Name:	*2-(4-Methylphenoxy)nicotinaldehyde*
CAS No.:	*14527-41-4; 478030-89-6*
Cat. No.:	*B2472488*

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **2-(4-Methylphenoxy)nicotinaldehyde** (CAS: 14527-41-4), a critical intermediate in the manufacturing of benzoxaborole antifungals such as Tavaborole (Kerydin).

Moving beyond bench-scale discovery, this guide focuses on kilogram-scale production. It addresses critical process parameters (CPPs) including exotherm control, impurity management (specifically unreacted p-cresol), and the avoidance of chromatographic purification in favor of crystallization.

Retrosynthetic Analysis & Strategy

The Chemical Pathway

The most efficient route for scale-up utilizes a Nucleophilic Aromatic Substitution (

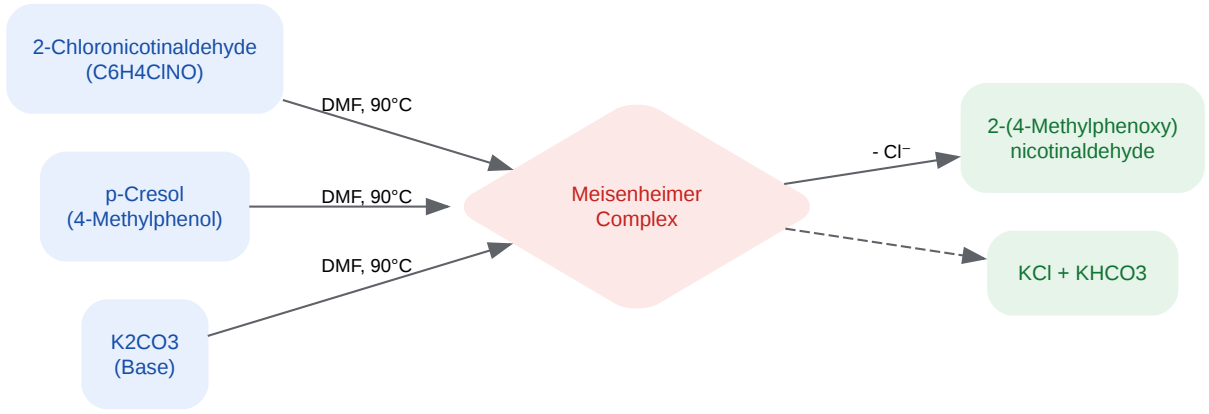
) of 2-chloronicotinaldehyde with p-cresol.

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Rationale for Selection:

- Substrate Activation: The aldehyde group at the C3 position strongly withdraws electrons, activating the C2-chlorine towards nucleophilic attack. This allows the reaction to proceed under mild basic conditions without transition metal catalysis (e.g., Ullmann coupling), reducing cost and heavy metal contamination risks.
- Atom Economy: The reaction produces only KCl and water (or bicarbonate) as byproducts.

Reaction Scheme (Graphviz)



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Figure 1: Mechanistic pathway for the

synthesis of the target aldehyde.

Process Development & Optimization

Solvent Selection

- DMF (N,N-Dimethylformamide):Preferred. Excellent solubility for the organic substrates and partial solubility for

  . High boiling point allows reaction temperatures of 90-100°C.

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- DMSO: Higher reaction rates but difficult to remove completely during workup due to high boiling point and potential for skin absorption of dissolved toxins.
- Acetonitrile: Too low boiling (82°C) for efficient conversion on this specific deactivated chloride; requires pressurized vessels for scale-up.

Base & Stoichiometry

- Potassium Carbonate (

  ): Anhydrous, granular (milled).
- Stoichiometry: A slight excess of p-cresol (1.05 equiv) ensures complete consumption of the expensive nicotinyl chloride. Excess base (1.2–1.5 equiv) is required to neutralize the HCl generated and drive the equilibrium.

Detailed Protocol: 1.0 kg Scale-Up

Materials Bill of Materials (BOM)

Reagent	MW (g/mol)	Equiv.	Mass (g)	Moles
2-Chloronicotinaldehyde	141.55	1.00	1000 g	7.06
p-Cresol	108.14	1.05	802 g	7.41
Potassium Carbonate	138.21	1.30	1268 g	9.17
DMF (Anhydrous)	-	-	5.0 L	(5 vol)
Water (DI)	-	-	15.0 L	(Workup)

Step-by-Step Methodology

Phase 1: Reaction Initiation

- Reactor Setup: Equip a 10 L jacketed glass reactor with an overhead mechanical stirrer (anchor impeller), reflux condenser, nitrogen inlet, and internal temperature probe.

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- Charging:
  - Charge DMF (4.0 L) to the reactor.
  - Start stirring at 150 RPM.
  - Charge p-Cresol (802 g).
  - Charge Potassium Carbonate (1268 g) via a powder funnel. Note: Slight exotherm may occur as phenol deprotonates.
- Phenoxide Formation: Heat the mixture to 50°C and hold for 30 minutes. This ensures the formation of potassium p-cresolate, the active nucleophile.
- Substrate Addition:
  - Dissolve 2-Chloronicotinaldehyde (1000 g) in the remaining DMF (1.0 L).
  - Add this solution to the reactor over 45 minutes, maintaining internal temperature

    . Reasoning: Controlled addition prevents thermal runaway.

Phase 2: Reaction & Monitoring

- Heating: Ramp temperature to 95°C ± 5°C.
- Reaction Time: Stir for 4–6 hours.
- IPC (In-Process Control): Sample every hour after T=3h.
  - Method: HPLC (C18 column, Acetonitrile/Water).
  - Specification: Conversion > 99.0%; Starting Chloride < 0.5%.

Phase 3: Quench & Isolation

- Cooling: Cool the reaction mixture to 20–25°C.
- Precipitation (Critical Step):

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- Prepare 15 L of DI Water in a separate precipitation vessel (20 L), cooled to 5°C.
- Slowly transfer the reaction mass into the cold water under vigorous agitation over 60 minutes.
- Observation: The product will precipitate as a thick, off-white solid.

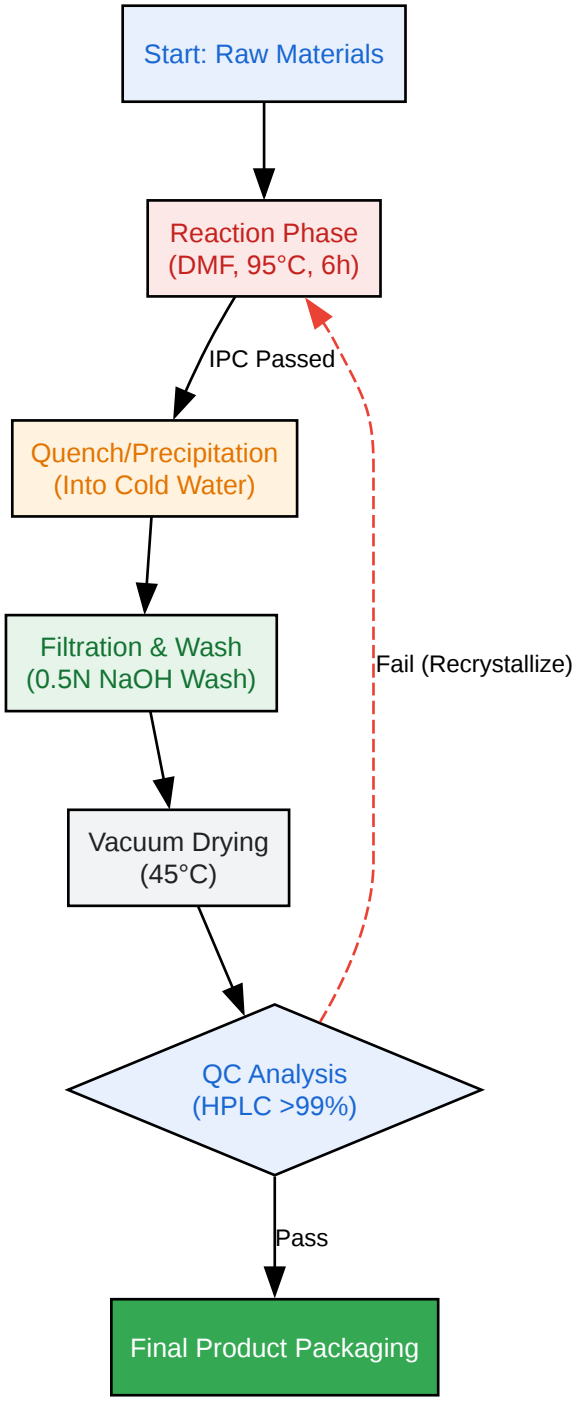
- Filtration: Filter the slurry using a Nutsche filter or centrifuge.
- Washing:
  - Wash cake with Water (2 x 2 L) to remove DMF and inorganic salts.
  - Wash cake with 0.5 N NaOH (2 L). Reasoning: Removes unreacted p-cresol (pKa ~10), which is soluble in base, whereas the product is not.
  - Final wash with Water (2 L) until pH of filtrate is neutral (pH 7).

Phase 4: Drying & Purification

- Drying: Vacuum dry at 45°C for 12 hours.
- Recrystallization (If IPC Purity < 98%):
  - Dissolve crude solid in Ethanol/Water (9:1) at reflux (approx. 5 vol).
  - Cool slowly to 0°C to crystallize.
  - Filter and dry.[1]

Process Flow Diagram

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Figure 2: Operational workflow from raw materials to isolated API intermediate.

Critical Quality Attributes (CQA) & Troubleshooting

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Parameter	Specification	Troubleshooting / Action
Appearance	White to off-white powder	If yellow/brown: Oxidation of phenol occurred. Recrystallize with charcoal.
Purity (HPLC)	> 98.5%	If < 98%: Check for "dimer" impurity or unwashed p-cresol.
p-Cresol Content	< 0.1%	Critical: Must be removed via NaOH wash. Residual phenol poisons downstream catalysts.
Water Content	< 0.5%	Ensure vacuum drying is sufficient; moisture affects next step (e.g., Grignard/Lithiation).

Safety & Waste Management

- Thermal Hazards: The reaction is exothermic. Do not add 2-chloronicotinaldehyde to the hot base/phenol mixture all at once. Use a dosing pump or dropping funnel.
- Solvent Handling: DMF is hepatotoxic and readily absorbed through skin. Use full PPE (Butyl rubber gloves).
- Waste Disposal:
  - Aqueous Mother Liquor: Contains DMF, Potassium Carbonate, and p-Cresol. Must be incinerated or treated via biological wastewater treatment after phenol removal.
  - Solid Waste: Filter cake washings containing NaOH/Phenol must be neutralized before disposal.

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